

# Application Notes and Protocols: 11-trans Leukotriene D4 Standard

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## Compound of Interest

Compound Name: 11-trans Leukotriene D4

Cat. No.: B162691

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## Introduction

**11-trans Leukotriene D4** (11-trans LTD4) is a biologically active lipid mediator and a geometric isomer of Leukotriene D4 (LTD4). Like LTD4, it is a member of the cysteinyl leukotriene family, which are potent inflammatory mediators derived from the 5-lipoxygenase pathway of arachidonic acid metabolism. While 11-trans LTD4 is generally less potent than LTD4, it retains significant biological activity and is crucial for in-vitro studies of inflammatory pathways, particularly in the context of respiratory and cardiovascular research. These application notes provide detailed protocols for the preparation, handling, and use of 11-trans LTD4 standards in common experimental settings.

## Physicochemical and Handling Information

Proper handling and storage of **11-trans Leukotriene D4** are critical to maintain its integrity and biological activity. The following table summarizes key quantitative data for this standard.

Parameter	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>40</sub> N <sub>2</sub> O <sub>6</sub> S	[1][2]
Molecular Weight	496.7 g/mol	[1][2]
Purity	≥97%	[1]
Supplied Form	A solution in ethanol	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 1 year at -20°C	[1]
Solubility		
DMF	50 mg/mL	[1]
DMSO	50 mg/mL	[1]
Ethanol	50 mg/mL	[1]
PBS (pH 7.2)	0.1 mg/mL (prepare fresh)	[1]

Note: **11-trans Leukotriene D4** is sensitive to light and oxidation. It should be stored under an inert atmosphere (e.g., argon or nitrogen) and protected from light.

## Experimental Protocols

### Protocol 1: Preparation of 11-trans Leukotriene D4 Working Solutions

This protocol describes the preparation of aqueous working solutions from the ethanolic stock. It is essential to minimize the concentration of organic solvent in the final working solution, as it can affect cell viability and assay performance.

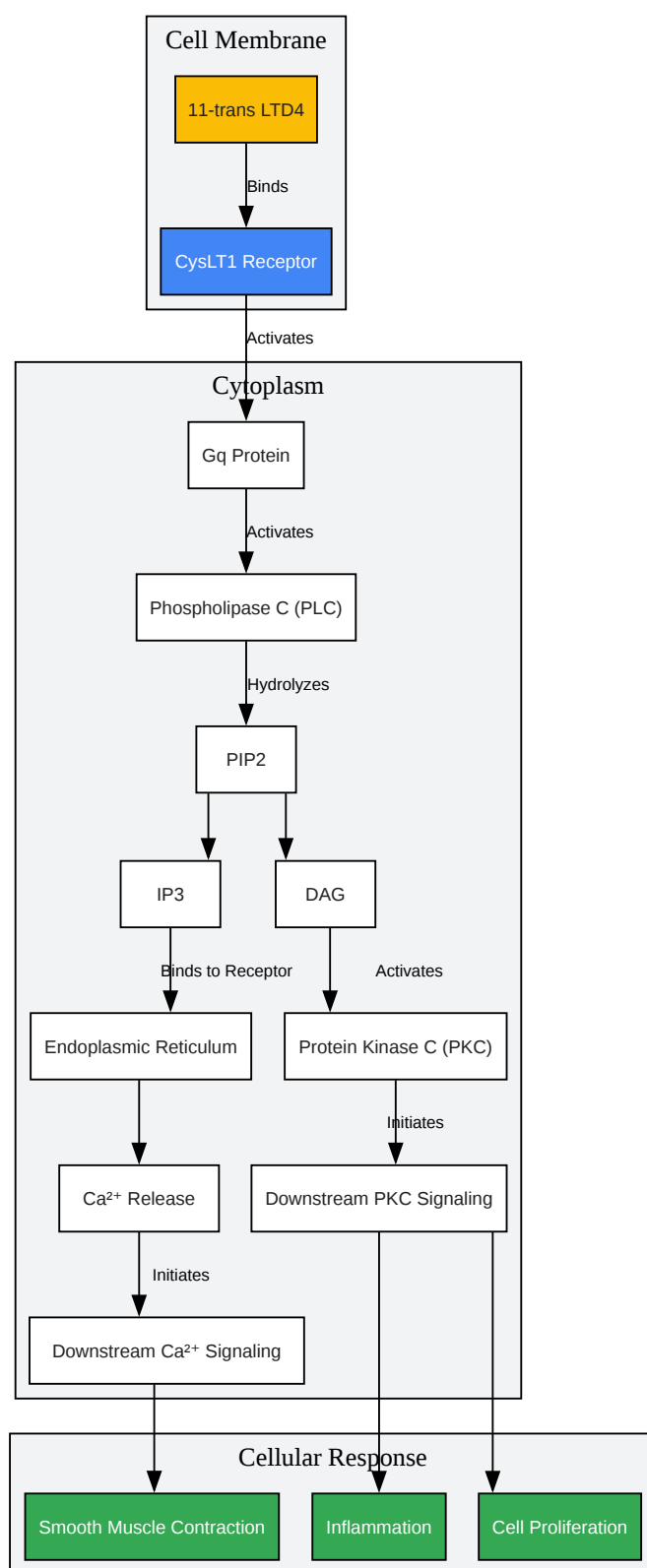
Materials:

- **11-trans Leukotriene D4** ethanolic stock solution
- Phosphate-buffered saline (PBS), pH 7.2, sterile

- Ethanol (for serial dilutions, if necessary)
- Inert gas (Argon or Nitrogen)
- Calibrated micropipettes and sterile tips

#### Procedure:

- **Equilibrate:** Allow the vial of 11-trans LTD4 stock solution to warm to room temperature before opening to prevent condensation.
- **Inert Atmosphere:** Briefly flush the vial with a gentle stream of inert gas before and after withdrawing the stock solution to minimize oxidation.
- **Initial Dilution (in organic solvent, if needed):** If a very dilute final concentration is required, it may be necessary to perform an initial serial dilution of the ethanolic stock in ethanol to maintain accuracy.
- **Aqueous Working Solution Preparation:**
  - For cell-based assays, it is recommended to have a final ethanol concentration of less than 0.1%.
  - To prepare a 1  $\mu$ M working solution from a 1 mg/mL (approximately 2 mM) stock solution:
    - Take 1  $\mu$ L of the 1 mg/mL stock solution.
    - Add it to 1999  $\mu$ L of PBS (pH 7.2) for a final volume of 2 mL.
    - Vortex gently to mix.
  - Prepare fresh aqueous working solutions for each experiment. Do not store aqueous solutions of 11-trans LTD4.
- **Concentration Verification (Optional):** The concentration of the stock solution can be verified by UV spectroscopy. The  $\lambda_{\text{max}}$  for 11-trans LTD4 in ethanol is 278 nm.



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## References

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